

# Health and safety data for 3-ethyldodecane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dodecane, 3-ethyl

Cat. No.: B14626092

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## Chemical Identity and Physical Properties

3-Ethyldodecane is a branched-chain alkane with the molecular formula  $C_{14}H_{30}$ .<sup>[1][2][3][4]</sup>

Understanding its physical properties is crucial for safe handling and for predicting its environmental fate and physiological interactions.


Property	Value	Source
IUPAC Name	3-ethyldodecane	[1][2]
CAS Number	57297-82-2	[1]
Molecular Formula	C14H30	[1][2][3][4]
Molecular Weight	198.39 g/mol	[1][2][3]
Physical State	Liquid	[5]
Appearance	Colorless	[5]
Boiling Point	170 - 195 °C / 338 - 383 °F	[5]
Flash Point	71 °C (for n-dodecane)	[6][7]
Auto-ignition Temp.	200 °C (for n-dodecane)	[6][7]
Density	0.75 g/cm <sup>3</sup> at 20 °C (for n-dodecane)	[7]
Water Solubility	Insoluble / Not miscible	[7][8]
Vapor Pressure	1.3 hPa at 48 °C (for n-dodecane)	[7]

## Health Hazard Assessment

The primary health hazard associated with 3-ethyldodecane, like other similar hydrocarbons, is aspiration toxicity.[6][9][10]

## GHS Classification and Hazard Statements

The substance is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Aspiration Hazard, Category 1	 alt text	Danger	H304: May be fatal if swallowed and enters airways.[6][9][10]
Flammable liquids, Category 4	(No Pictogram)	Warning	H227: Combustible liquid.[9]

Other Potential Hazards:

- EUH066: Repeated exposure may cause skin dryness or cracking.[5][6]

## Toxicological Data (Based on n-Dodecane)

No specific LD50/LC50 values for 3-ethyldodecane were found. The following data for n-dodecane (CAS: 112-40-3) provide an estimate of its low acute toxicity via oral and dermal routes. The primary danger remains aspiration.

Endpoint	Value	Species	Test Guideline	Source
Acute Oral Toxicity (LD50)	>5,000 mg/kg	Rat	OECD 401	[6]
Acute Dermal Toxicity (LD50)	>5,000 mg/kg	Rabbit	OECD 402	[6]

- Skin Corrosion/Irritation: Not classified as an irritant based on available data.[6]
- Serious Eye Damage/Irritation: Not classified as an irritant based on available data.[6]
- Respiratory or Skin Sensitisation: Not classified as a sensitiser based on available data.[6]
- Germ Cell Mutagenicity: Not classified based on available data.[6]
- Carcinogenicity: Not classified based on available data.[6]
- Reproductive Toxicity: Not classified based on available data.[6]

## Experimental Protocols for Toxicity Assessment

To generate definitive health and safety data for 3-ethyldodecane, standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), would be employed.

### Acute Oral Toxicity (Ref: OECD Test Guideline 401/423)

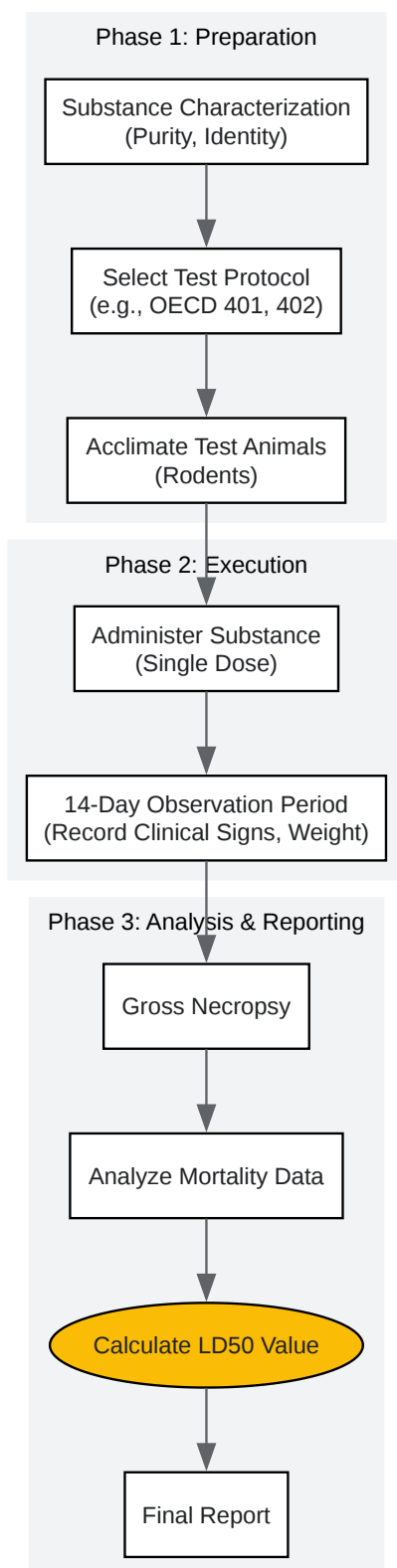
This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.

- Principle: A group of rodents (typically rats) is administered the test substance by gavage in a single dose. The animals are observed for a period of 14 days for signs of toxicity and mortality.
- Methodology:
  - Animal Selection: Healthy, young adult rats of a common laboratory strain are used.
  - Dose Administration: The substance is administered using a stomach tube. For a substance like 3-ethyldodecane with expected low toxicity, a limit test at 2000 or 5000 mg/kg body weight may be performed.
  - Observation: Animals are observed for mortality, body weight changes, and clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior) immediately after dosing and periodically over 14 days.
  - Necropsy: All animals (including those that die during the test) are subjected to a gross necropsy at the end of the observation period.
  - Endpoint: The LD50 (the statistically estimated dose that causes death in 50% of the test animals) is determined.

### Acute Dermal Toxicity (Ref: OECD Test Guideline 402)

This protocol assesses the potential for a substance to cause toxicity from a single, short-term dermal exposure.

- Principle: The substance is applied to a shaved area of the skin of a group of animals (typically rats or rabbits) and held in contact for 24 hours.
- Methodology:
  - Animal Preparation: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
  - Application: The test substance is applied uniformly over an area that is approximately 10% of the total body surface area. The area is then covered with a porous gauze dressing.
  - Exposure: The dressing and substance are removed after 24 hours.
  - Observation: Animals are observed for 14 days for signs of toxicity and mortality.
  - Endpoint: The dermal LD50 is calculated.



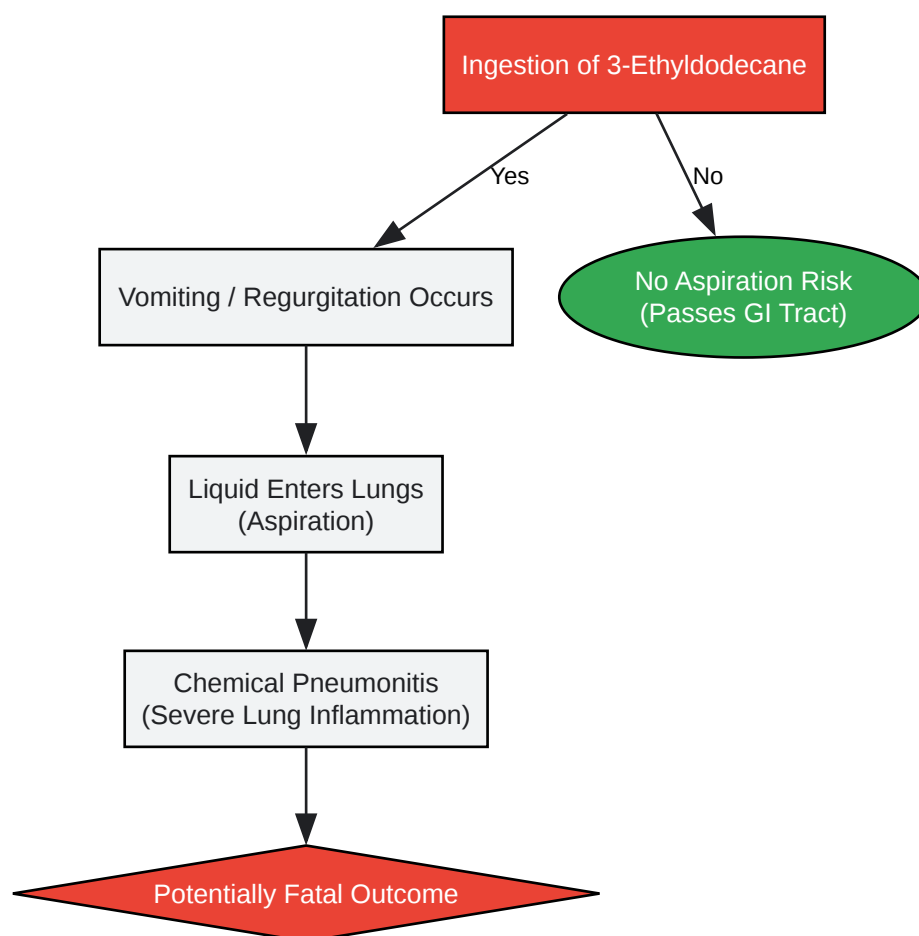
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Caption: General workflow for acute toxicity testing.

## Biological Effects and Potential Mechanisms

### Aspiration Toxicity

The most significant health effect is aspiration pneumonitis. Due to its low viscosity and surface tension, if the liquid is ingested and then vomited, it can be easily drawn into the lungs. This can cause severe inflammation, pulmonary edema, and hemorrhage, which can be fatal.[6][9][10]



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Caption: Logical pathway of the aspiration hazard.

### Skin Effects

3-Ethyldecane is a non-polar solvent. Prolonged or repeated skin contact can defat the skin by dissolving the natural protective oils.[6] This can lead to dryness, cracking, and potential

dermatitis.

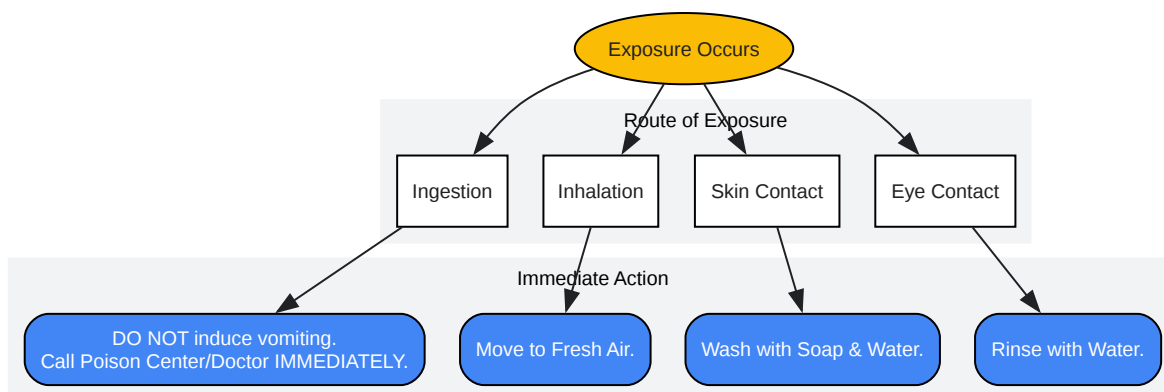
## Signaling Pathways

There is no specific information in the scientific literature detailing the interaction of 3-ethyldecane with specific biological signaling pathways. The primary mechanism of toxicity for simple hydrocarbons is generally considered to be biophysical (e.g., disruption of cell membranes) rather than interaction with specific receptor-mediated pathways.

## First Aid and Emergency Procedures

Immediate and appropriate first aid is critical, especially in cases of ingestion.

- Ingestion: Do NOT induce vomiting.[6][9][10] Immediately call a poison control center or doctor.[6][9][10] If vomiting occurs naturally, the victim should lean forward to prevent aspiration into the lungs.
- Inhalation: Move the person to fresh air.[6] If symptoms occur, consult a doctor.
- Skin Contact: The product is not considered a skin irritant.[6] However, it is good practice to wash the affected area with soap and water. Repeated exposure may cause skin dryness.[6]
- Eye Contact: Rinse the opened eye for several minutes under running water.[6]



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Caption: First aid procedures for exposure.

## Conclusion

The health and safety profile of 3-ethyldodecane is dominated by the risk of aspiration toxicity, which can be fatal if the substance is swallowed and enters the airways. While acute oral and dermal toxicity are low, repeated skin contact may cause dryness or cracking. Currently, there is a lack of specific toxicological studies for 3-ethyldodecane, with safety assessments relying on data from n-dodecane and other isomers. Further research is warranted to fully characterize the specific toxicological properties of this branched-chain alkane. Professionals in research and drug development should handle this substance with appropriate engineering controls and personal protective equipment to mitigate the risks, particularly preventing ingestion and inhalation of mists.

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Email: [info@benchchem.com](mailto:info@benchchem.com)